

(RS)-Fmoc-alpha-methoxyglycine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (RS)-Fmoc-alpha-methoxyglycine

Cat. No.: B142108

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for **(RS)-Fmoc-alpha-methoxyglycine**. However, a specific Safety Data Sheet (SDS) for this compound was not publicly available at the time of writing. Therefore, the information presented herein is based on the known properties of the compound and extrapolated from the safety data of structurally similar Fmoc-protected amino acids, such as Fmoc-Glycine and Fmoc-Sarcosine. It is imperative that users of **(RS)-Fmoc-alpha-methoxyglycine** conduct their own risk assessments and adhere to all applicable institutional and governmental safety protocols.

Introduction

(RS)-Fmoc-alpha-methoxyglycine is a derivative of the amino acid glycine, featuring a methoxy group on the alpha-carbon and a fluorenylmethyloxycarbonyl (Fmoc) protecting group on the amino terminus. This compound is utilized in specialized applications within peptide synthesis and drug discovery. Understanding its chemical properties and potential hazards is crucial for ensuring safe handling in a laboratory setting. This guide provides a detailed overview of its safety profile, handling procedures, and emergency protocols.

Physicochemical and Toxicological Data

Due to the limited availability of specific experimental data for **(RS)-Fmoc-alpha-methoxyglycine**, the following tables summarize its known physical and chemical properties, alongside extrapolated hazard information based on analogous compounds.

Table 1: Physical and Chemical Properties of **(RS)-Fmoc-alpha-methoxyglycine**

Property	Value	Source
CAS Number	156059-09-5	[1]
Molecular Formula	C ₁₈ H ₁₇ NO ₅	[1]
Molecular Weight	327.33 g/mol	[1]
Appearance	Assumed to be a white to off-white solid	General knowledge of similar compounds
Solubility	Expected to be soluble in organic solvents like DMF, DMSO, and alcohols	General knowledge of Fmoc-amino acids
Storage Temperature	2-8°C is recommended for similar compounds to ensure stability	[2]

Table 2: Hazard Identification and Classification (Extrapolated from Analogous Compounds)

Hazard Class	GHS Classification (Presumed)	Hazard Statements (Presumed)
Acute Toxicity (Oral)	Not Classified	-
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Note: These classifications are based on the hazard profiles of similar Fmoc-protected amino acids and should be treated as potential hazards until specific data for **(RS)-Fmoc-alpha-methoxyglycine** becomes available.

Experimental Protocols

Specific experimental protocols for the safety assessment of **(RS)-Fmoc-alpha-methoxyglycine** are not available. The presumed hazard classifications are derived from standardized tests conducted on similar molecules, which would typically include:

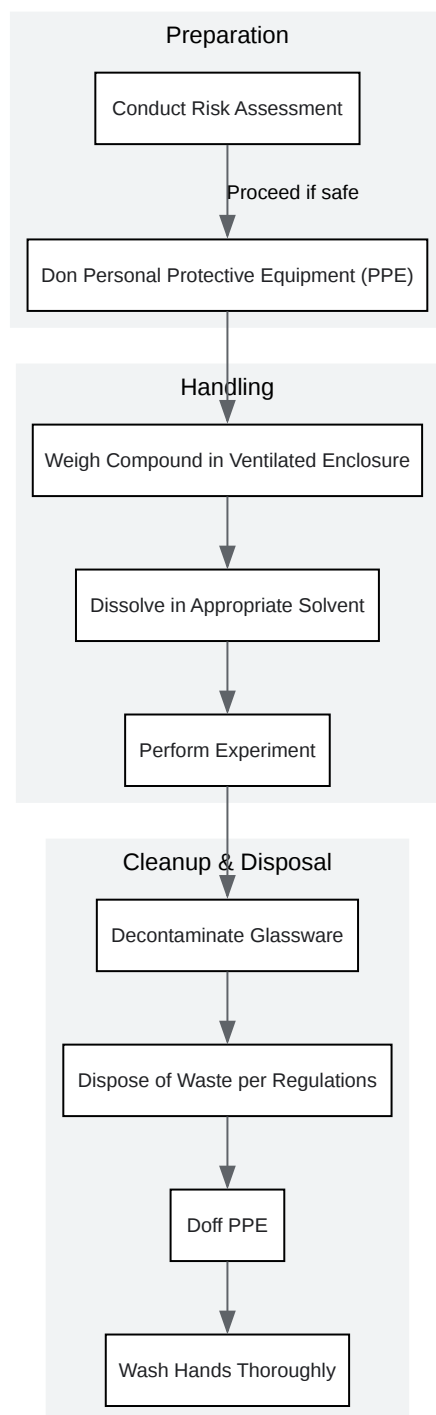
- Acute Dermal/Oral Toxicity Studies: Performed according to OECD Guideline 402/401.
- Draize Test (Skin and Eye Irritation): Following OECD Guideline 404 and 405 to assess irritation potential.
- Inhalation Toxicity Studies: Conducted based on OECD Guideline 403.

Researchers handling this compound should operate under the assumption that it possesses the hazards identified for similar chemical structures.

Signaling Pathways and Workflows

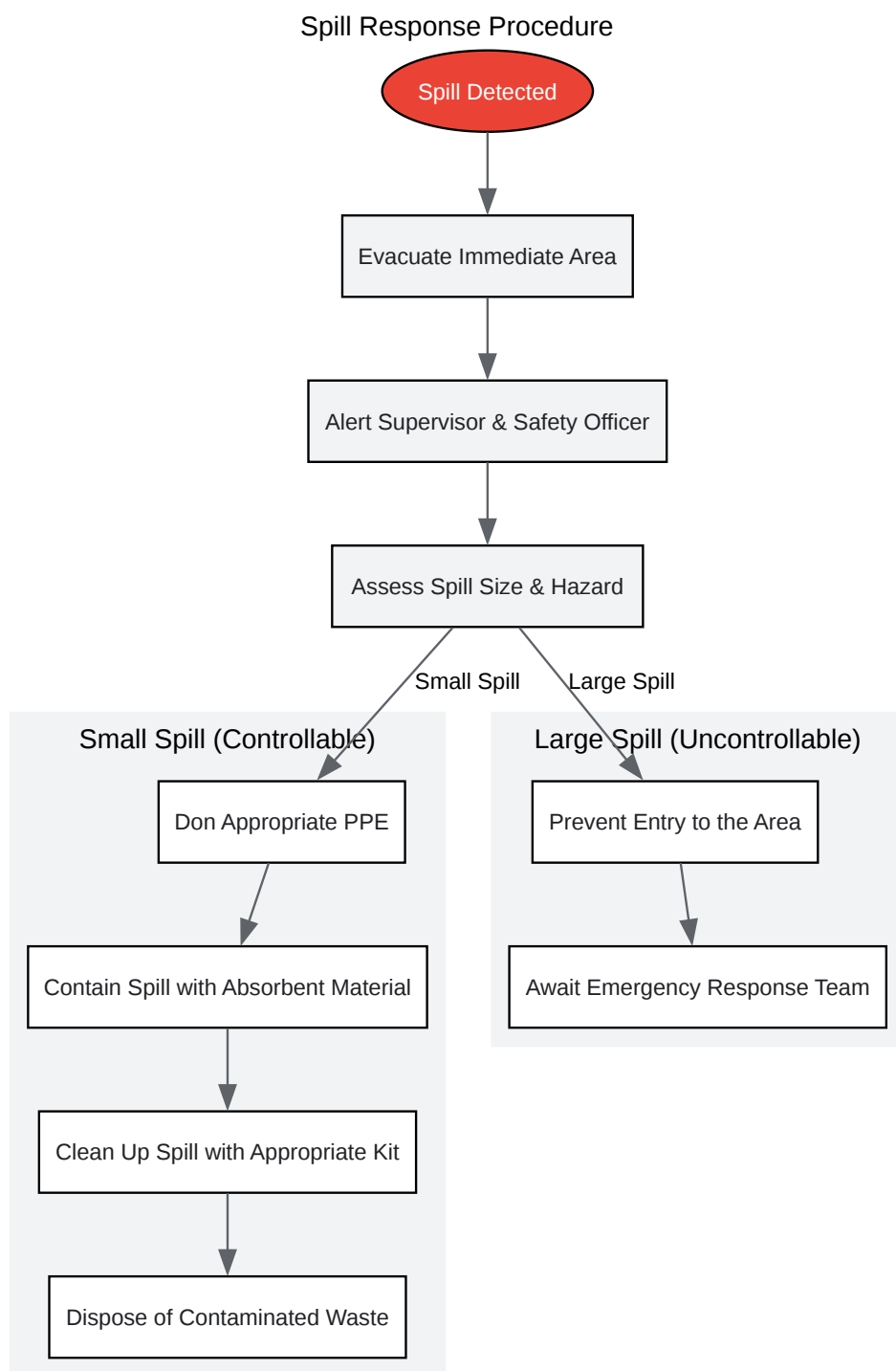
The following diagrams illustrate standard laboratory workflows and logical relationships for handling chemical compounds of this nature.

General Laboratory Handling Workflow



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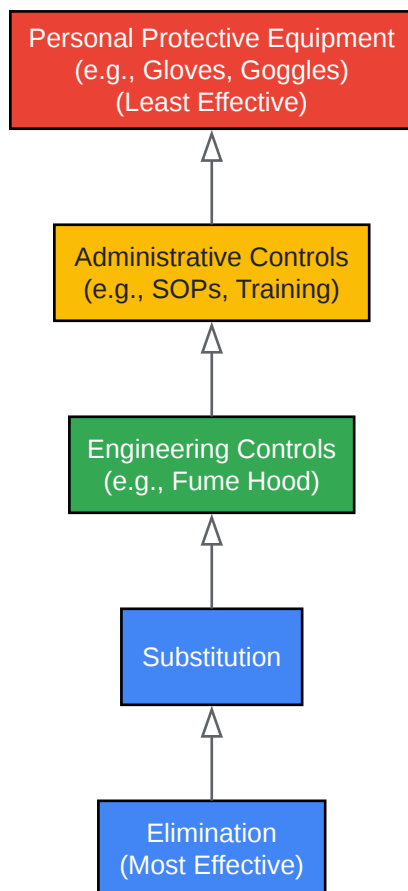
Caption: General laboratory handling workflow for **(RS)-Fmoc-alpha-methoxyglycine**.



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Caption: Spill response procedure for chemical solids.

Hierarchy of Hazard Controls



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Caption: Hierarchy of hazard controls for chemical safety.

Safety and Handling Procedures

Based on the presumed hazards, the following handling procedures are recommended.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn.^[3]

- Hand Protection: Wear impervious gloves (e.g., nitrile) that have been inspected for integrity before use.[4]
- Skin and Body Protection: A lab coat should be worn. For larger quantities or where there is a risk of significant exposure, additional protective clothing may be necessary.[5]
- Respiratory Protection: If handling the solid material outside of a ventilated enclosure where dust may be generated, a NIOSH-approved respirator with a particulate filter is recommended.[3]

Handling

- Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of any dust.[5]
- Avoid the formation of dust and aerosols.[5]
- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke in areas where the chemical is handled.[7]

Storage

- Store in a tightly closed container in a dry and well-ventilated place.[7]
- Recommended storage is in a cool place, with some suppliers of similar compounds suggesting refrigeration (2-8°C).[2][7]

Emergency Procedures

First Aid Measures

- Inhalation: If dust is inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.[7]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[7]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[7]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Thermal decomposition may produce hazardous gases and vapors, including carbon oxides and nitrogen oxides.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[7]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Avoid breathing dust. Evacuate personnel from the immediate area if necessary.[8]
- Environmental Precautions: Prevent the material from entering drains or waterways.[4]
- Containment and Cleanup: For a dry spill, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[5]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contaminated packaging should be treated as the product itself.

Conclusion

While specific safety and toxicological data for **(RS)-Fmoc-alpha-methoxyglycine** are limited, a cautious approach based on the known properties of structurally similar Fmoc-protected amino acids is warranted. Researchers and laboratory personnel must prioritize safety by utilizing appropriate personal protective equipment, adhering to proper handling and storage

procedures, and being prepared for emergency situations. A thorough risk assessment should always be conducted before initiating any work with this compound.

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